

Technical Support Center: Recrystallization of 6-(4-Chlorophenoxy)pyridine-3-carbaldehyde

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Compound of Interest

Compound Name: 6-(4-Chlorophenoxy)pyridine-3-carbaldehyde

CAS No.: 1160430-66-9

Cat. No.: B3215376

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Executive Summary & Compound Profile

Compound: **6-(4-Chlorophenoxy)pyridine-3-carbaldehyde** CAS: 1227589-97-0
(Representative for this class of intermediates) Application: Key intermediate for c-Met kinase inhibitors (e.g., Tepotinib analogs) and agrochemicals. Physical State: Typically an off-white to pale yellow solid. Challenge: The molecule possesses a "push-pull" electronic structure—a basic pyridine nitrogen (polar) and a chlorophenoxy ether tail (lipophilic). This duality often leads to "oiling out" rather than discrete crystallization if the solvent polarity is not carefully balanced.

Frequently Asked Questions (Troubleshooting)

Q1: What is the optimal solvent system for recrystallizing this compound?

Recommendation: Ethyl Acetate (EtOAc) / n-Heptane (or Hexanes).

- The Science: This binary system is the industry standard for phenoxy-pyridine aldehydes.
 - EtOAc: Solubilizes the compound effectively at elevated temperatures (60–70°C) due to interaction with the polar aldehyde and pyridine nitrogen.

- Heptane: Acts as the anti-solvent, forcing the lipophilic chlorophenoxy tail to organize into a lattice upon cooling.
- Alternative (Single Solvent): Isopropyl Alcohol (IPA).
 - Use Case: If your crude material contains highly non-polar impurities. IPA dissolves the product hot but rejects it cold, while keeping very non-polar oils in solution.

Q2: My product is "oiling out" (forming a liquid layer) instead of crystallizing. How do I fix this?

Cause: This is common with ether-linked aromatics. The melting point of the solvated product is likely depressed below the boiling point of your solvent mixture, or the cooling rate is too fast.

Corrective Actions:

- Re-dissolve: Reheat the mixture until clear.
- Seed: Add a tiny crystal of pure product (if available) at a temperature just below the saturation point (cloud point).
- Slow Cool: Insulate the flask (wrap in foil/towel) to slow the cooling rate. Rapid cooling traps solvent and promotes oiling.
- Adjust Solvent: Increase the ratio of the "good" solvent (EtOAc) slightly. Oiling often indicates the solution is too rich in anti-solvent (Heptane).

Q3: The crystals are colored (yellow/orange) even after recrystallization. Is this normal?

Analysis: Pure **6-(4-Chlorophenoxy)pyridine-3-carbaldehyde** should be off-white or very pale yellow. Deep color indicates oxidation products (pyridine N-oxides or oxidized aldehydes) or oligomers.

Solution:

- **Charcoal Treatment:** Before crystallization, dissolve the crude in hot EtOAc. Add activated carbon (1–5 wt%), stir for 15 mins, and filter hot through Celite.
- **Avoid Acetone:** Do not use acetone for recrystallization if strong base residues are present, as aldol condensation side-products can form, adding color.

Detailed Experimental Protocol

Standard Operating Procedure (SOP): Binary Solvent Recrystallization

Materials:

- Crude **6-(4-Chlorophenoxy)pyridine-3-carbaldehyde**
- Solvent A: Ethyl Acetate (HPLC Grade)
- Solvent B: n-Heptane (or n-Hexane)
- Activated Charcoal (Optional)

Step-by-Step Workflow:

- **Dissolution:**
 - Place crude solid in an Erlenmeyer flask.
 - Add minimum EtOAc to wet the solid.
 - Heat to a gentle reflux (approx. 70°C).
 - Add more EtOAc portion-wise until the solid just dissolves.
 - Note: If insoluble black specks remain, filter hot (gravity filtration).
- **Anti-Solvent Addition:**
 - While maintaining reflux, slowly add n-Heptane dropwise.

- Continue until a persistent turbidity (cloudiness) appears.
- Add just enough EtOAc (approx. 1–2 mL) to clear the solution again.
- Crystallization:
 - Remove from heat.
 - Crucial: Allow to cool to room temperature slowly (undisturbed) for 2–3 hours.
 - Once solid forms, cool further in an ice bath (0–5°C) for 30 minutes to maximize yield.
- Isolation:
 - Filter the crystals using vacuum filtration (Buchner funnel).
 - Wash the cake with cold 1:3 EtOAc:Heptane mixture.
 - Dry in a vacuum oven at 40°C for 4 hours.

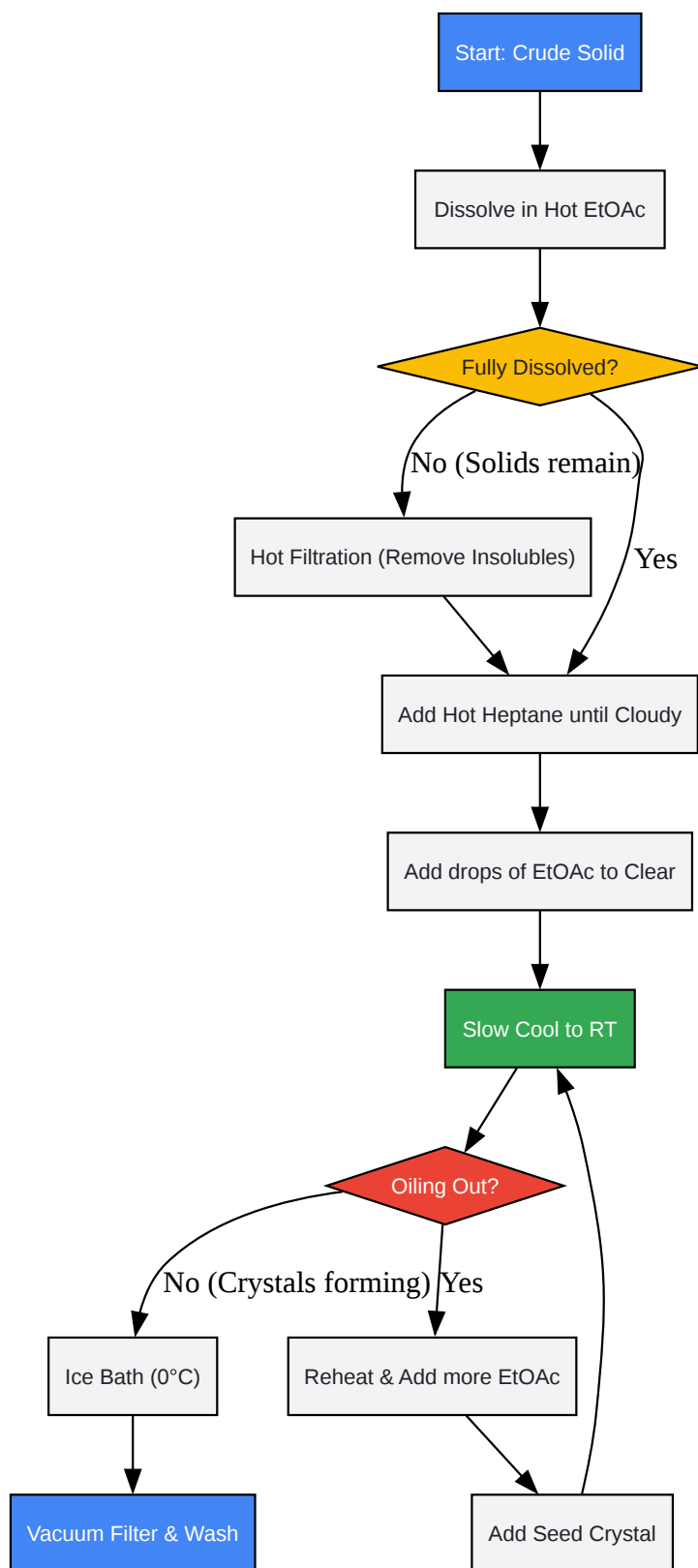
Data & Properties

Table 1: Solvent Suitability Matrix

Solvent System	Solubility (Hot)	Solubility (Cold)	Suitability	Notes
EtOAc / Heptane	High	Low	Excellent	Best balance of yield and purity.
Ethanol (95%)	High	Moderate	Good	May require lower temperatures (-20°C) for high yield.
Isopropyl Alcohol	High	Low	Good	Good alternative if EtOAc fails; slower evaporation.
Dichloromethane	Very High	High	Poor	Too soluble; difficult to recover product.
Water	Negligible	Negligible	Poor	Product is lipophilic; will not dissolve.

Visual Workflows

Figure 1: Recrystallization Decision Tree



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Caption: Logical workflow for the purification of **6-(4-Chlorophenoxy)pyridine-3-carbaldehyde**, including troubleshooting loops for oiling out.

References

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